Introduction: The Unique Profile of 4-Methoxy-2,6-dimethylaniline

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Compound of Interest

Compound Name:	*4-Methoxy-2,6-dimethylaniline*
CAS No.:	*34743-49-2*
Cat. No.:	*B1300078*

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4-Methoxy-2,6-dimethylaniline is a highly valuable building block in modern organic synthesis, particularly within the pharmaceutical and materials science sectors.[1] Its utility stems from a unique combination of electronic and steric properties. The methoxy group at the para-position renders the aromatic ring electron-rich, influencing its nucleophilicity and reactivity in cross-coupling reactions. Simultaneously, the two methyl groups ortho to the amine functionality introduce significant steric hindrance. This steric bulk presents both a challenge and an opportunity: while it can impede reactivity, it also provides a powerful tool for directing molecular architecture and enhancing the stability of the final products.

This guide provides detailed application notes and protocols for key coupling reactions involving this sterically hindered aniline, focusing on the palladium-catalyzed Buchwald-Hartwig amination and copper-catalyzed Ullmann condensation for C-N bond formation. Furthermore, it explores the use of this aniline as a precursor for Suzuki-Miyaura and Sonogashira cross-coupling partners, enabling the construction of complex molecular scaffolds.

Section 1: Palladium-Catalyzed Buchwald-Hartwig Amination

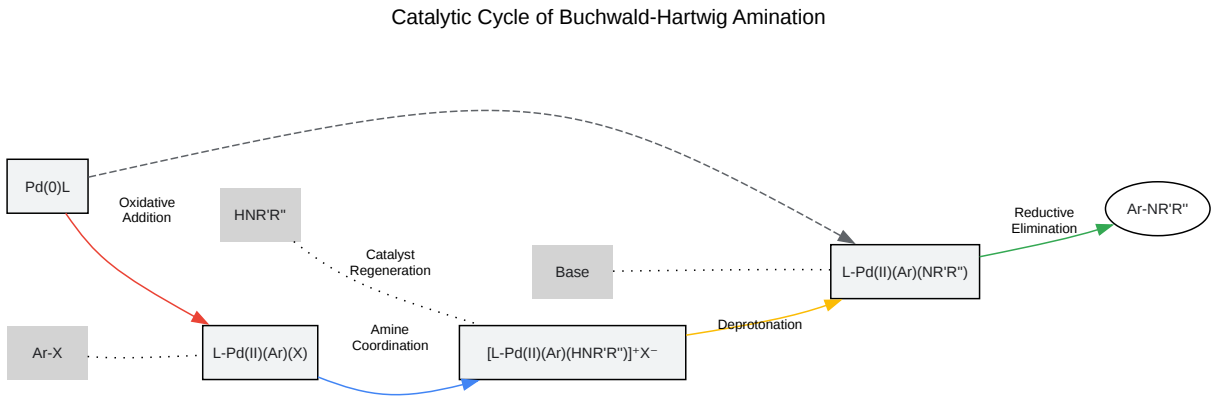
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Application Notes:

The Buchwald-Hartwig amination has revolutionized the synthesis of arylamines, offering a versatile and high-yielding method for C-N bond formation under relatively mild conditions.[2][3][4] The reaction involves the palladium-catalyzed coupling of an amine with an aryl halide or pseudohalide (e.g., triflate).[5][6]

For a substrate like **4-Methoxy-2,6-dimethylaniline**, the primary challenge is the steric hindrance around the nitrogen atom. This bulkiness can slow down key steps in the catalytic cycle, such as the association of the amine to the palladium center and the final C-N bond-forming reductive elimination.[7] To overcome this, catalyst systems employing bulky, electron-rich phosphine ligands are essential. Ligands such as those from the Buchwald (e.g., XPhos, SPhos) or Hartwig collections are designed to accelerate the catalytic cycle, particularly the turnover-limiting reductive elimination step for hindered substrates.[4][8] The choice of a strong, non-nucleophilic base, such as sodium tert-butoxide (NaOtBu) or lithium bis(trimethylsilyl)amide (LiHMDS), is critical for efficiently deprotonating the aniline without interfering with the catalyst or substrates.[6]

Catalytic Cycle of Buchwald-Hartwig Amination



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Caption: The catalytic cycle for the Buchwald-Hartwig amination reaction.

Experimental Protocol: Buchwald-Hartwig Amination

This protocol describes a general procedure for the coupling of **4-Methoxy-2,6-dimethylaniline** with an aryl bromide.

Materials & Reagents:

Reagent	M.W.	Amount (mmol)	Equiv.
Aryl Bromide	**-**	**1.0**	**1.0**
4-Methoxy-2,6-dimethylaniline	151.21	1.2	1.2
$Pd_2(dba)_3$	915.72	0.01-0.02	0.01-0.02
XPhos	476.65	0.02-0.04	0.02-0.04
Sodium tert-butoxide (NaOtBu)	96.10	1.4	1.4

| Anhydrous Toluene | - | 5 mL | - |

Procedure:

- Reaction Setup: To an oven-dried Schlenk flask, add the aryl bromide (1.0 mmol), **4-Methoxy-2,6-dimethylaniline** (1.2 mmol), XPhos (0.02-0.04 mmol), and sodium tert-butoxide (1.4 mmol).
- Inert Atmosphere: Seal the flask with a septum, and evacuate and backfill with argon or nitrogen. This cycle should be repeated three times to ensure an inert atmosphere.
- Catalyst & Solvent Addition: Under a positive pressure of inert gas, add the palladium precursor, $Pd_2(dba)_3$ (0.01-0.02 mmol), followed by anhydrous toluene (5 mL).
- Reaction: Place the flask in a preheated oil bath at 80-110 °C. Stir the reaction mixture vigorously.

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- Monitoring: Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). The reaction is typically complete within 4-24 hours.
- Workup: Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate (20 mL) and quench with water (10 mL).
- Extraction: Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous phase with ethyl acetate (2 x 15 mL).
- Drying and Concentration: Combine the organic layers, wash with brine (20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield the desired N-aryl product.

Section 2: Copper-Catalyzed Ullmann Condensation

Application Notes:

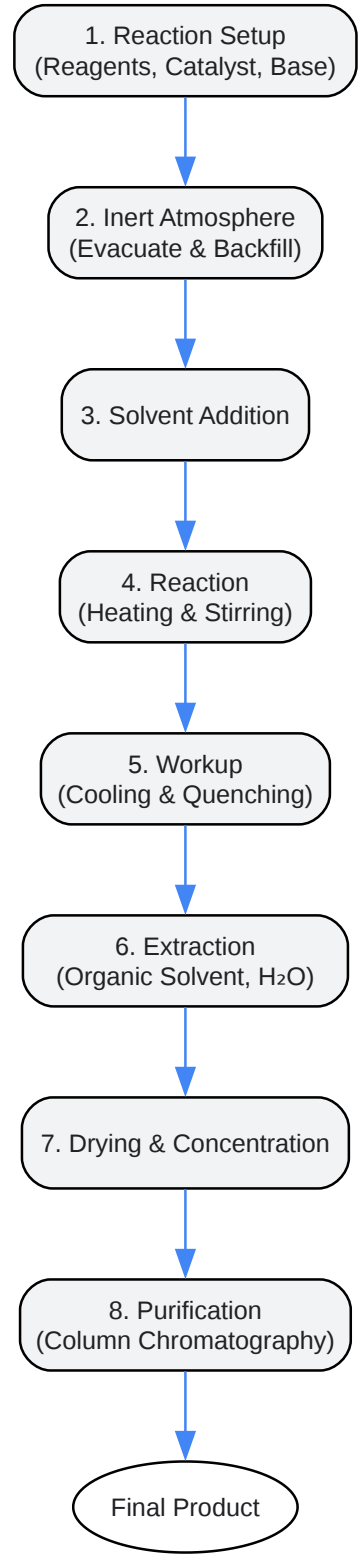
The Ullmann condensation is a classical C-N bond-forming reaction that utilizes a copper catalyst, often in stoichiometric amounts in its traditional form.[9] While modern protocols use catalytic copper, the reaction generally requires higher temperatures and more polar solvents (e.g., DMF, NMP) compared to the Buchwald-Hartwig amination.[9][10]

For sterically hindered anilines like **4-Methoxy-2,6-dimethylaniline**, the Ullmann reaction can be challenging. However, the development of ligand-assisted protocols has broadened its scope.[11][12] The use of ligands, such as diamines or phenanthrolines, can stabilize the copper catalyst and facilitate the coupling with hindered substrates under milder conditions than the traditional ligand-free methods.[9] This reaction serves as a valuable alternative to palladium-catalyzed methods, especially when palladium sensitivity is a concern or when different reactivity is desired.

Experimental Workflow for Cross-Coupling Reactions

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General Experimental Workflow



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Caption: A generalized workflow for cross-coupling reactions.

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Experimental Protocol: Ullmann Condensation

This protocol provides a general method for the copper-catalyzed N-arylation of **4-Methoxy-2,6-dimethylaniline** with an aryl iodide.

Materials & Reagents:

Reagent	M.W.	Amount (mmol)	Equiv.
Aryl Iodide	**-**	**1.0**	**1.0**
4-Methoxy-2,6-dimethylaniline	151.21	1.5	1.5
Copper(I) Iodide (CuI)	190.45	0.1	0.1
L-Proline	115.13	0.2	0.2
Potassium Carbonate (K_2CO_3)	138.21	2.0	2.0

| Anhydrous Dimethyl Sulfoxide (DMSO) | - | 4 mL | - |

Procedure:

- Reaction Setup: In a reaction vial, combine the aryl iodide (1.0 mmol), **4-Methoxy-2,6-dimethylaniline** (1.5 mmol), CuI (0.1 mmol), L-proline (0.2 mmol), and K_2CO_3 (2.0 mmol).
- Solvent Addition: Add anhydrous DMSO (4 mL) to the vial.
- Reaction: Seal the vial and heat the mixture in a preheated oil bath at 90-120 °C with vigorous stirring.
- Monitoring: Monitor the reaction by TLC or LC-MS until the starting material is consumed (typically 12-36 hours).
- Workup: Cool the reaction to room temperature. Dilute with water (20 mL) and ethyl acetate (20 mL).

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- Extraction: Transfer to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 20 mL).
- Washing & Drying: Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate.
- Purification: Purify the residue by column chromatography to isolate the desired diarylamine product.

Section 3: Application in Suzuki-Miyaura and Sonogashira Couplings

Application Notes:

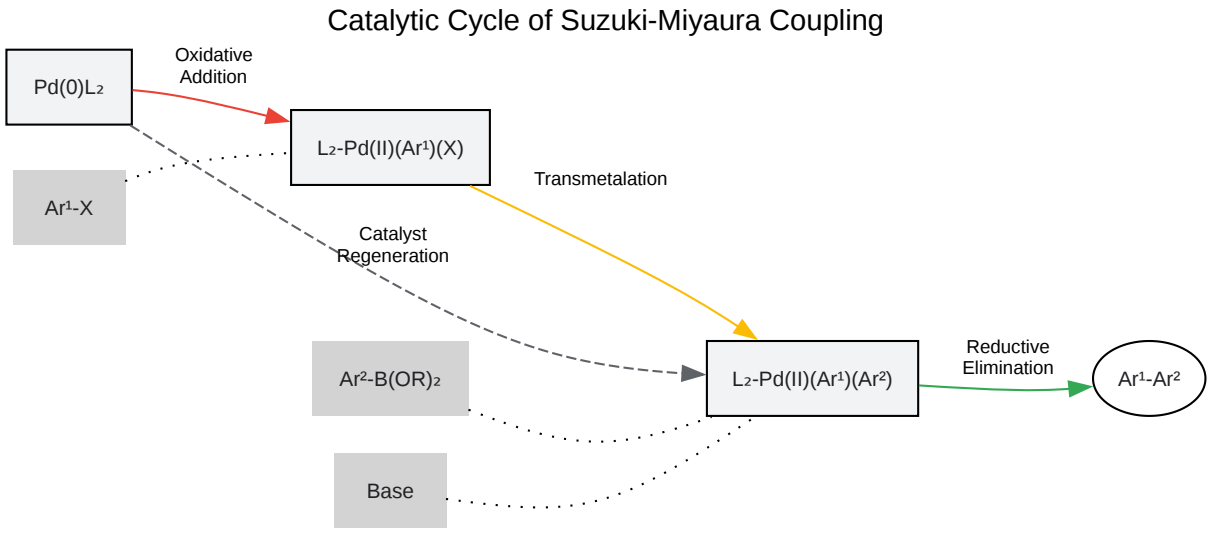
While **4-Methoxy-2,6-dimethylaniline** is primarily a nucleophile for C-N coupling, it can be readily converted into an electrophilic partner for C-C bond-forming reactions like the Suzuki-Miyaura and Sonogashira couplings. This typically involves diazotization of the amine followed by a Sandmeyer-type reaction to install a halide (e.g., -I, -Br), or conversion to a triflate. The resulting aryl halide/triflate retains the key steric and electronic features of the parent aniline.

Suzuki-Miyaura Coupling: This reaction couples the aniline-derived aryl halide with a boronic acid or ester.[13][14] The steric hindrance from the two ortho-methyl groups on the aryl halide can be challenging, often requiring highly active catalyst systems, such as those employing bulky biarylphosphine ligands or N-heterocyclic carbenes (NHCs), to achieve good yields.[15]

Sonogashira Coupling: This reaction couples the aryl halide with a terminal alkyne, catalyzed by palladium and a copper co-catalyst.[16][17] The reaction is generally robust but can be sensitive to the steric environment on the aryl halide.[18][19] Careful optimization of the base, solvent, and temperature is often necessary for high conversion with sterically demanding substrates.[20]

Catalytic Cycle of Suzuki-Miyaura Coupling

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Caption: The catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

Protocol: Suzuki-Miyaura Coupling of a **4-Methoxy-2,6-dimethylaniline** Derivative

This protocol outlines the coupling of 1-iodo-4-methoxy-2,6-dimethylbenzene (derived from the title aniline) with an arylboronic acid.

Materials & Reagents:

Reagent	M.W.	Amount (mmol)	Equiv.
1-Iodo-4-methoxy-2,6-dimethylbenzene	**262.09**	**1.0**	**1.0**
Arylboronic Acid	-	1.5	1.5
$Pd(PPh_3)_4$	1155.56	0.03	0.03
Potassium Carbonate (K_2CO_3)	138.21	2.0	2.0

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| Dioxane/Water (4:1) | - | 5 mL | - |

Procedure:

- Reagent Preparation: To a Schlenk flask, add 1-iodo-4-methoxy-2,6-dimethylbenzene (1.0 mmol), the arylboronic acid (1.5 mmol), and K_2CO_3 (2.0 mmol).
- Inert Atmosphere: Evacuate and backfill the flask with argon three times.
- Catalyst & Solvent: Add $Pd(PPh_3)_4$ (0.03 mmol) and the degassed dioxane/water solvent mixture (5 mL).
- Reaction: Heat the mixture to 80-90 °C and stir for 6-18 hours.
- Monitoring & Workup: Monitor by TLC. Upon completion, cool the reaction, dilute with ethyl acetate, and wash with water and brine.
- Purification: Dry the organic layer over Na_2SO_4, concentrate, and purify by column chromatography to obtain the biaryl product.

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